

Physical properties like melting point and boiling point of N-cyclopropylthian-4-amine

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Compound of Interest

Compound Name: N-cyclopropylthian-4-amine

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An In-depth Technical Guide to the Physical Properties of N-cyclopropylthian-4-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **N-cyclopropylthian-4-amine**. Due to the compound's novelty, experimentally determined data for its melting and boiling points are not readily available in published literature. Therefore, this document presents computationally predicted values for these properties and outlines detailed, standard experimental protocols for their empirical determination in a laboratory setting.

Compound Identification

IUPAC Name	N-cyclopropylthian-4-amine
CAS Number	1153349-45-1
Molecular Formula	C ₈ H ₁₅ NS
Molecular Weight	157.28 g/mol [1]
Canonical SMILES	C1CC1C2(CCSCC2)N
InChI Key	ZFGVRKAADWMDNV-UHFFFAOYSA-N

Quantitative Physical Property Data

The following table summarizes the computationally predicted physical properties for **N-cyclopropylthian-4-amine**. It is crucial to note that these are in silico predictions and should be confirmed through experimental validation.

Property	Predicted Value	Source
Melting Point	Data not available	-
Boiling Point	Data not available	-
XLogP3-AA	1.1	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Topological Polar Surface Area	51.3 Å ²	PubChem[1]

Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures for determining the melting and boiling points of a novel amine compound like **N-cyclopropylthian-4-amine**.

Melting Point Determination: Capillary Method

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline compounds, this transition occurs over a narrow temperature range. The capillary method is a widely used technique for this determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)[2][3]
- Capillary tubes (one end sealed)[2]
- Mortar and pestle

- Spatula
- Thermometer (calibrated)

Procedure:

- Sample Preparation:
 - Ensure the **N-cyclopropylthian-4-amine** sample is completely dry, as moisture can depress the melting point.[\[2\]](#)
 - If the sample consists of large crystals, gently pulverize it into a fine powder using a clean, dry mortar and pestle.[\[3\]](#)
 - Introduce a small amount of the powdered sample into the open end of a capillary tube.[\[2\]](#)
 - Compact the sample at the sealed bottom of the tube by tapping the tube on a hard surface or by dropping it through a long glass tube.[\[2\]](#)[\[4\]](#) The packed sample height should be approximately 2-3 mm.[\[4\]](#)
- Measurement:
 - Place the capillary tube into the heating block of the melting point apparatus.[\[2\]](#)
 - If the approximate melting point is unknown, perform a rapid preliminary heating (10-20 °C per minute) to get a rough estimate.[\[3\]](#)
 - Allow the apparatus to cool to at least 20 °C below the estimated melting point.
 - For an accurate measurement, heat the sample at a slow, controlled rate, approximately 1-2 °C per minute, as the melting point is approached.[\[3\]](#)
 - Record the temperature at which the first droplet of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- Purity Assessment:

- A sharp melting point range (typically 0.5-1.5 °C) is indicative of a pure compound.
- A broad melting point range suggests the presence of impurities.

Boiling Point Determination: Thiele Tube Method

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For small sample quantities, the Thiele tube method is a convenient and accurate procedure.^[5]

Apparatus:

- Thiele tube^[5]
- Mineral oil
- Small test tube (e.g., Durham tube)
- Capillary tube (one end sealed)
- Thermometer
- Bunsen burner or other heat source
- Clamp and stand

Procedure:

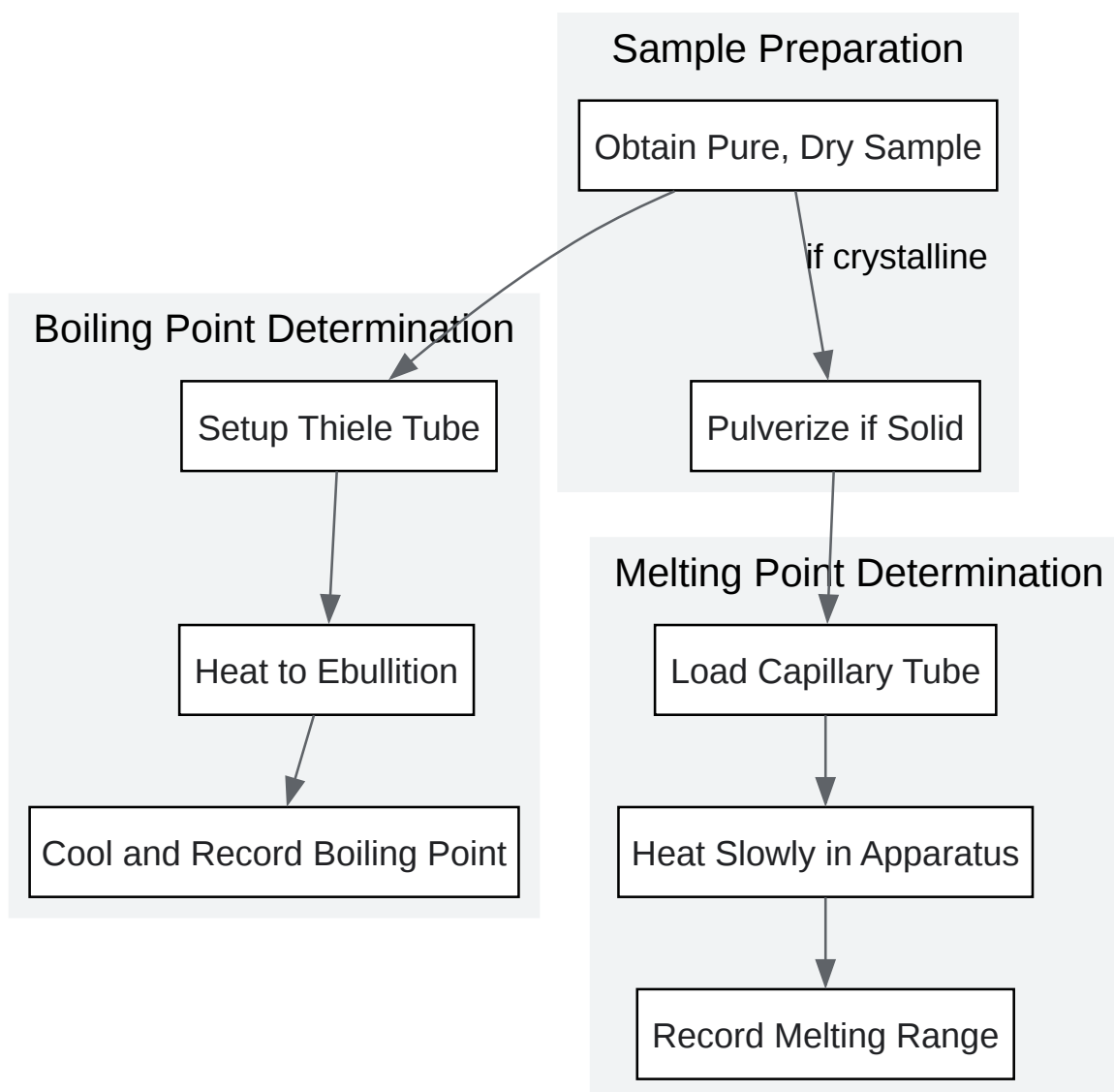
- Apparatus Setup:
 - Fill the Thiele tube with mineral oil to a level just above the side arm.^[5]
 - Add a small amount (a few milliliters) of **N-cyclopropylthian-4-amine** to the small test tube.
 - Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.^[6]

- Attach the test tube to the thermometer using a rubber band or a small piece of wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the heat-insulating part of the stopper is not in contact with the oil.
- Measurement:
 - Gently heat the side arm of the Thiele tube with a small flame. The shape of the tube is designed to allow for even heat distribution through convection of the oil.[5]
 - As the temperature rises, a stream of bubbles will begin to emerge from the open end of the inverted capillary tube. This indicates that the vapor pressure of the sample is overcoming the atmospheric pressure.
 - Continue heating until a steady and rapid stream of bubbles is observed.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[5]
 - Record this temperature. It is also important to note the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a novel chemical compound.

Workflow for Physical Property Determination



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Caption: A flowchart illustrating the general laboratory workflow for determining the melting and boiling points of a chemical substance.

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